

(+)-Mephenytoin CAS number and molecular structure

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Compound of Interest

Compound Name: **Mephenytoin, (+)-**

Cat. No.: **B013647**

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Technical Guide: (+)-Mephenytoin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (+)-Mephenytoin, also known as (S)-Mephenytoin, a key substrate for the cytochrome P450 enzyme CYP2C19. This document details its chemical properties, metabolic pathways, relevant quantitative data, and established experimental protocols for its use in research and drug development.

Core Compound Information

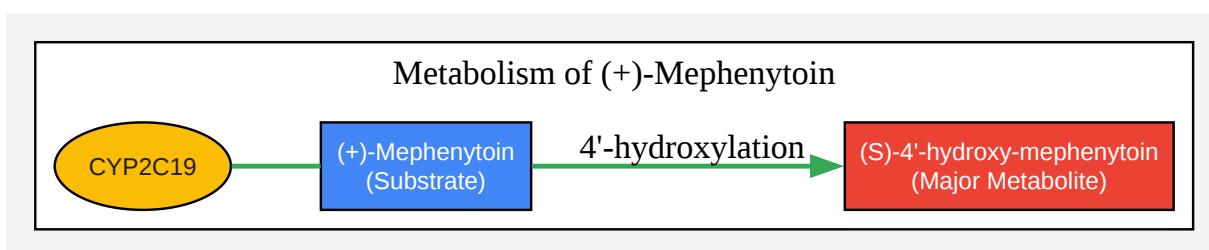
Identifier	Value
Compound Name	(+)-Mephenytoin, (S)-Mephenytoin
CAS Number	70989-04-7[1][2][3]
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₂ [1][3][4][5]
Molecular Weight	218.25 g/mol [1][2][3][6]
IUPAC Name	(5S)-5-ethyl-3-methyl-5-phenylimidazolidine-2,4-dione[3]
Synonyms	(S)-(+)-5-Ethyl-3-methyl-5-phenylhydantoin

Molecular Structure

Caption: Molecular structure of (+)-Mephenytoin.

Metabolic Pathway of (+)-Mephenytoin

(+)-Mephenytoin is primarily metabolized in the liver through aromatic hydroxylation. This reaction is highly stereoselective and is almost exclusively catalyzed by the cytochrome P450 enzyme CYP2C19, making (+)-Mephenytoin a reliable probe for assessing CYP2C19 activity. [1][7] The major metabolite formed is (S)-4'-hydroxy-mephenytoin.



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